

# Technical Guide: Physical and Chemical Characteristics of 3-Ethyl-2,5-dimethylpyrazine-d5

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## Compound of Interest

Compound Name: 3-Ethyl-2,5-dimethylpyrazine-d5

Cat. No.: B12383299

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This technical guide provides a comprehensive overview of the core physical and chemical characteristics of **3-Ethyl-2,5-dimethylpyrazine-d5**. This deuterated stable isotope-labeled compound is primarily utilized as an internal standard in analytical applications, particularly in mass spectrometry-based methods for the quantification of its non-deuterated analogue. The incorporation of five deuterium atoms provides a distinct mass shift, facilitating its use in isotope dilution assays.

## Chemical Identity and Properties

**3-Ethyl-2,5-dimethylpyrazine-d5** is a deuterated form of 3-Ethyl-2,5-dimethylpyrazine, a naturally occurring volatile compound found in some foods.<sup>[1]</sup> The deuterium labeling is typically on the ethyl group.

Property	Value	Source
Chemical Name	3-(ethyl-d5)-2,5-dimethylpyrazine	N/A
Synonyms	3-Ethyl-2,5-dimethylpyrazine-d5	[2]
Molecular Formula	C <sub>8</sub> H <sub>7</sub> D <sub>5</sub> N <sub>2</sub>	N/A
Molecular Weight	141.23 g/mol	N/A
CAS Number	Not available	N/A

## Physical Characteristics

Detailed experimental data for the physical properties of **3-Ethyl-2,5-dimethylpyrazine-d5** are not readily available in the literature. However, the physical properties are expected to be very similar to its non-deuterated analogue, 3-Ethyl-2,5-dimethylpyrazine. The primary difference will be in the molecular weight due to the presence of deuterium.

Note: The following data pertains to the non-deuterated (h5) form of the compound and should be considered as a close approximation for the d5 variant.

Property	Value	Source
Appearance	Colorless to pale yellow oil	
Boiling Point	180-181 °C (at 760 mmHg)	[3]
Density	0.965 g/mL (at 25 °C)	[3]
Refractive Index (n <sup>20</sup> /D)	1.5015	[3]
Solubility	Slightly soluble in chloroform and ethyl acetate	

## Handling and Storage

**Storage:** Store in a well-ventilated place. Keep container tightly closed. Recommended storage is at room temperature for continental US, but may vary elsewhere.<sup>[2]</sup> For long-term storage, it is advisable to store under inert gas.

**Safety:** The non-deuterated form is harmful if swallowed and is irritating to the eyes, respiratory system, and skin. Standard laboratory safety precautions, including the use of personal protective equipment (gloves, safety glasses), should be followed.

## Experimental Protocols

The characterization and quantification of **3-Ethyl-2,5-dimethylpyrazine-d5** and its non-deuterated counterpart typically involve chromatographic and mass spectrometric techniques.

### Gas Chromatography-Mass Spectrometry (GC-MS) for Purity and Identity Confirmation

This is a primary method for the analysis of volatile compounds like pyrazines.

- **Objective:** To confirm the identity and determine the purity of **3-Ethyl-2,5-dimethylpyrazine-d5**.
- **Instrumentation:** A gas chromatograph coupled to a mass spectrometer (e.g., a single quadrupole or time-of-flight analyzer).
- **Methodology:**
  - **Sample Preparation:** Dilute the sample in a suitable solvent (e.g., dichloromethane or hexane).
  - **GC Conditions:**
    - **Column:** A non-polar or medium-polarity capillary column (e.g., DB-5ms, HP-5ms).
    - **Injector Temperature:** 250 °C.
    - **Oven Temperature Program:** Start at 50 °C, hold for 2 minutes, then ramp to 280 °C at 10 °C/min.

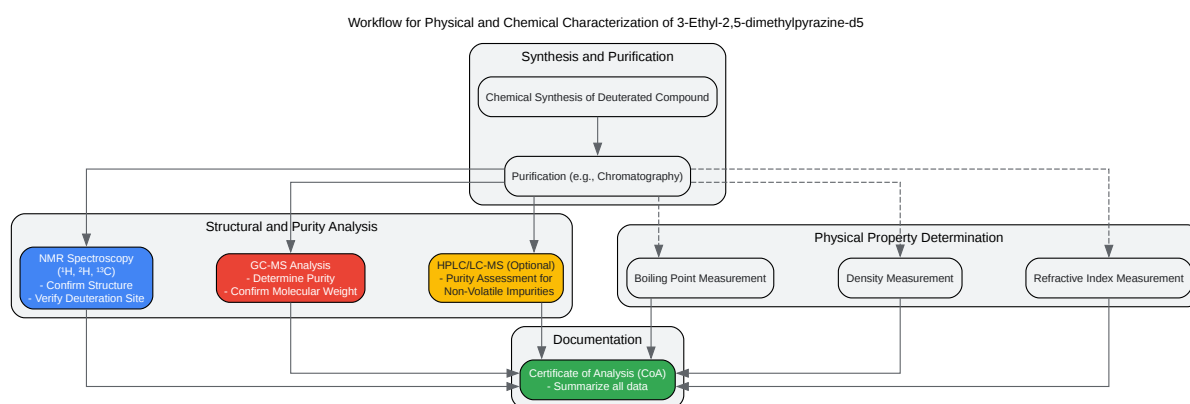
- Carrier Gas: Helium at a constant flow rate.
- MS Conditions:
  - Ionization Mode: Electron Ionization (EI) at 70 eV.
  - Mass Range: Scan from  $m/z$  35 to 350.
- Expected Results: The chromatogram should show a single major peak corresponding to the deuterated compound. The mass spectrum will show a molecular ion peak ( $M^+$ ) at  $m/z$  141 and a fragmentation pattern that can be compared to the non-deuterated standard ( $M^+$  at  $m/z$  136).

## Nuclear Magnetic Resonance (NMR) Spectroscopy for Structural Confirmation

NMR is used to confirm the structure and the position of the deuterium labels.

- Objective: To verify the molecular structure and confirm the location of the deuterium atoms.
- Instrumentation: A high-resolution NMR spectrometer (e.g., 400 MHz or higher).
- Methodology:
  - Sample Preparation: Dissolve a small amount of the sample in a deuterated solvent (e.g., chloroform- $d$ ,  $CDCl_3$ ).
  - $^1H$  NMR: The proton spectrum will show signals corresponding to the protons on the pyrazine ring and the methyl groups. The signal for the ethyl group will be significantly reduced or absent, confirming deuteration at this position.
  - $^2H$  NMR (Deuterium NMR): A deuterium spectrum will show a signal corresponding to the deuterated ethyl group, confirming the presence and location of the deuterium.
  - $^{13}C$  NMR: The carbon spectrum will show signals for all eight carbon atoms. The signals for the carbons in the deuterated ethyl group may show coupling to deuterium.

## Diagrams



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Caption: Characterization workflow for **3-Ethyl-2,5-dimethylpyrazine-d5**.

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## References

- 1. 3-Ethyl-2,5-dimethylpyrazine | 13360-65-1 | Benchchem [benchchem.com]
- 2. medchemexpress.com [medchemexpress.com]
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